Introduction: The Versatility of a Diaryl-Methanol Scaffold

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Compound of Interest

Compound Name:	*4,4'-Dimethylbenzhydrol*
CAS No.:	*885-77-8*
Cat. No.:	*B1296281*

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4,4'-Dimethylbenzhydrol, a symmetrical diaryl-methanol, serves as a pivotal intermediate and building block within various sectors of chemical science. Its structural motif, featuring two para-substituted toluene rings attached to a hydroxyl-bearing methine carbon, provides a unique combination of steric bulk and reactive potential. This compound is instrumental in pharmaceutical development as a precursor to more complex active pharmaceutical ingredients (APIs), in organic synthesis for creating intricate molecular architectures, and in polymer chemistry to develop materials with enhanced thermal and mechanical properties.[1] Understanding its fundamental physicochemical properties, such as melting and boiling points, is not merely an academic exercise but a critical prerequisite for its effective application, purification, and quality control in a research and development setting.

This guide offers a detailed examination of the melting and boiling points of **4,4'-Dimethylbenzhydrol**, grounded in established analytical principles. It provides researchers, scientists, and drug development professionals with both the theoretical underpinnings and the practical, field-proven methodologies required for accurate characterization.

Core Physicochemical Properties

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A precise understanding of a compound's physical constants is the foundation of its chemical identity and purity assessment. The properties of **4,4'-Dimethylbenzhydrol** are summarized below.

Property	Value	Source(s)
IUPAC Name	bis(4-methylphenyl)methanol	[1][2]
CAS Number	885-77-8	[2][3]
Molecular Formula	$C_{15}H_{16}O$	[2][3]
Molecular Weight	212.29 g/mol	[3]
Appearance	White crystals or crystalline powder	[2][4]
Melting Point	68-75 °C (range may vary with purity)	[2][3][4]
Boiling Point	352.7 °C at 760 mmHg	[3]
Density	1.063 g/cm³	[3]
Solubility	Insoluble in water	[5]

Part 1: Melting Point Determination - A Criterion for Purity

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this transition occurs over a very narrow temperature range (typically 0.5-1.0°C). The presence of even small amounts of miscible impurities will cause a depression of the melting point and a broadening of the melting range.[6][7] Therefore, accurate melting point determination is a rapid and reliable method for assessing the purity of a compound like **4,4'-Dimethylbenzhydrol**.

Causality Behind Experimental Choices

The capillary method is the most common and accessible technique for melting point determination.[8] The choice of a slow heating rate (ramp rate) of approximately 1-2°C per

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minute is critical.[7] A rapid heating rate does not allow the sample and the thermometer to reach thermal equilibrium, leading to an erroneously high and broad melting range. An initial fast "scout" measurement can be performed to quickly find an approximate melting point, followed by a slower, more precise measurement starting from about 10-20°C below the observed approximate value.[6][7]

Experimental Protocol: Capillary Melting Point Determination

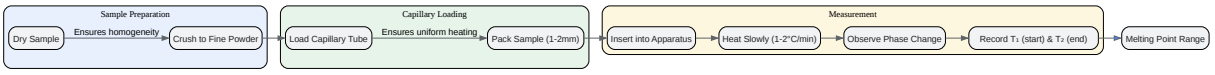
This protocol describes the use of a modern digital melting point apparatus.

- Sample Preparation:
  - Ensure the **4,4'-Dimethylbenzhydrol** sample is completely dry, as moisture can depress the melting point.
  - If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer within the capillary tube.
- Packing the Capillary Tube:
  - Press the open end of a capillary melting point tube into the powdered sample. A small amount of solid will be forced into the tube.
  - To pack the sample tightly into the sealed end, tap the bottom of the tube gently on a hard surface or drop it through a long glass tube onto the benchtop.[7]
  - The final packed sample height should be 1-2 mm.[9]
- Measurement:
  - Insert the packed capillary tube into the heating block of the melting point apparatus.
  - Scout Measurement (Optional): Set a rapid ramp rate (e.g., 10-20°C/minute) to quickly determine an approximate melting range.

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- Accurate Measurement: Allow the apparatus to cool to at least 20°C below the approximate melting point. Prepare a fresh sample.
- Set the starting temperature to about 10-15°C below the expected melting point and a slow ramp rate of 1-2°C/minute.
- Observe the sample through the viewing lens.
- Record the temperature (T_1) at which the first drop of liquid appears.
- Record the temperature (T_2) at which the last crystal melts and the entire sample is a clear liquid.
- The melting point is reported as the range $T_1 – T_2$.

Workflow Visualization



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Caption: Workflow for Capillary Melting Point Determination.

Part 2: Boiling Point Determination - Characterizing the Liquid Phase

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, causing the liquid to transition into a vapor.[10] Since **4,4'-Dimethylbenzhydrol** is a solid at room temperature, its boiling point must be determined on a molten sample. The high boiling point of this compound necessitates a method suitable for high

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temperatures and potentially small sample volumes, such as the micro-boiling point or capillary method.

Causality Behind Experimental Choices

The micro-boiling point method is an elegant and efficient technique that requires only a small amount of the substance.[11] The principle relies on trapping the vapor of the boiling liquid in an inverted capillary tube. As the liquid is heated, the air initially trapped in the capillary expands and escapes, followed by the vapor of the substance.[10][12] When the external heat source is removed, the liquid begins to cool. The boiling point is the temperature at which the vapor pressure inside the capillary equals the external atmospheric pressure, causing the liquid to be drawn back into the capillary tube.[11][12] This moment signifies the equilibrium between the liquid and vapor phases.

Experimental Protocol: Micro-Boiling Point Determination

- Sample Preparation:
  - Place a small amount (a few milliliters) of **4,4'-Dimethylbenzhydrol** into a small test tube or fusion tube.
  - Gently heat the tube to melt the solid into a clear liquid.
- Apparatus Setup:
  - Take a standard capillary melting point tube and seal one end in a flame. This will be your inverted capillary.
  - Place the sealed capillary tube, open-end down, into the molten sample within the test tube.
  - Attach the test tube to a thermometer using a wire or rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- Heating and Measurement:

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- Immerse the assembly in a heating bath (e.g., a Thiele tube with high-boiling mineral oil or an aluminum heating block).
- Heat the apparatus slowly and steadily.
- Initially, a slow stream of bubbles will emerge from the inverted capillary as trapped air expands and escapes.
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary.[11][12] This indicates the sample is boiling vigorously.
- Once a steady stream of bubbles is observed, turn off or remove the heat source.
- The bubbling will slow down and eventually stop as the apparatus cools.
- Carefully observe the inverted capillary. The moment the liquid is drawn back into the capillary tube, record the temperature on the thermometer. This is the boiling point.

Workflow Visualization



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Caption: Workflow for Micro-Boiling Point Determination.

Safety and Handling

According to its Safety Data Sheet (SDS), **4,4'-Dimethylbenzhydrol** is a solid crystalline substance.[4] Standard laboratory safety protocols should be observed.

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- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety glasses or goggles).[4][13]
- Handling: Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation of dust. Ensure adequate ventilation and avoid dust formation.[4]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4]
- First Aid: In case of eye contact, rinse immediately with plenty of water for at least 15 minutes. For skin contact, wash off immediately with plenty of water.[4]

Conclusion

The melting and boiling points are fundamental physical constants that are indispensable for the identification, purification, and quality assessment of **4,4'-Dimethylbenzhydrol**. The methodologies detailed in this guide—capillary determination for melting point and the micro-method for boiling point—represent robust, reliable, and resource-efficient techniques for any research or industrial laboratory. Adherence to these protocols ensures the generation of accurate and reproducible data, which is paramount for advancing projects in drug discovery, synthetic chemistry, and materials science.

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- To cite this document: BenchChem. [Introduction: The Versatility of a Diaryl-Methanol Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296281/docs#introduction-the-versatility-of-a-diaryl-methanol-scaffold]

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